

An In-Depth Technical Guide to the Reactivity of Benzyl 2-bromoacetate

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Compound of Interest

Compound Name: **Benzyl 2-bromoacetate**

Cat. No.: **B041537**

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Abstract

Benzyl 2-bromoacetate is a versatile reagent in organic synthesis, prized for its role as a key building block in the construction of complex molecular architectures. Its reactivity is primarily centered around the electrophilic carbon adjacent to the bromine atom, making it an excellent substrate for a variety of nucleophilic substitution reactions. This technical guide provides a comprehensive overview of the reactivity of **Benzyl 2-bromoacetate**, including its synthesis, physicochemical properties, and its applications in C-alkylation, N-alkylation, O-alkylation, S-alkylation, and the Reformatsky reaction. Detailed experimental protocols and quantitative data are presented to facilitate its practical application in research and development, particularly within the pharmaceutical industry.

Introduction

Benzyl 2-bromoacetate (BzBrA) is an ester of bromoacetic acid and benzyl alcohol. The presence of a reactive C-Br bond, activated by the adjacent carbonyl group, makes it a potent electrophile. This inherent reactivity allows for the facile introduction of a benzyl carboxymethyl moiety onto a wide range of nucleophiles. This property has led to its extensive use in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.^{[1][2]} This guide will delve into the core aspects of **Benzyl 2-bromoacetate**'s reactivity, providing a technical resource for scientists engaged in organic synthesis and drug discovery.

Physicochemical Properties

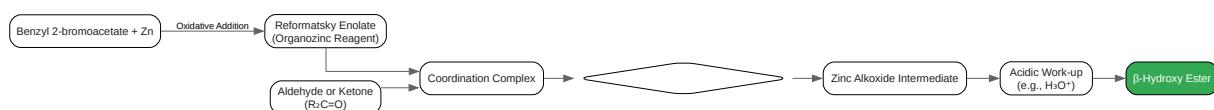
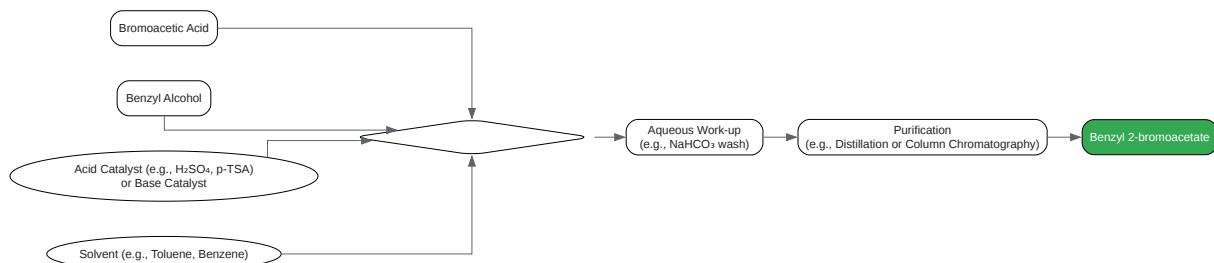
A thorough understanding of the physical and chemical properties of **Benzyl 2-bromoacetate** is essential for its safe handling and effective use in chemical reactions.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ BrO ₂	[3]
Molecular Weight	229.07 g/mol	[3]
CAS Number	5437-45-6	[3][4]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	166-170 °C at 22 mmHg	[4][5]
Density	1.446 g/mL at 25 °C	[4]
Refractive Index (n _{20/D})	1.544	[4]
Solubility	Not miscible or difficult to mix in water	[4]
Flash Point	> 109 °C (> 228.2 °F)	[5]

Synthesis of Benzyl 2-bromoacetate

The most common method for the synthesis of **Benzyl 2-bromoacetate** is the esterification of bromoacetic acid with benzyl alcohol.[2]

General Synthesis Workflow



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